

Introduction: The Significance of Solubility in Synthesis and Development

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Compound of Interest

Compound Name: *4-Bromo-2-ethyl-1-methoxybenzene*

CAS No.: *33839-11-1*

Cat. No.: *B1338894*

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4-Bromo-2-ethyl-1-methoxybenzene is a substituted aromatic compound with applications in the synthesis of more complex molecules in the pharmaceutical and materials science sectors. Understanding its solubility is paramount for optimizing reaction conditions, designing efficient purification strategies such as crystallization, and formulating products. Solubility dictates the choice of solvent for a chemical reaction to ensure homogeneity, influences the rate of reaction, and is a critical factor in downstream processing and bioavailability for pharmaceutical applications. This guide provides the foundational knowledge for effectively utilizing this compound in a laboratory and development setting.

Physicochemical Properties of 4-Bromo-2-ethyl-1-methoxybenzene

The solubility of a compound is intrinsically linked to its molecular structure and physical properties. The presence of a polar methoxy group, a nonpolar ethyl group, and a polarizable bromine atom on a benzene ring gives **4-Bromo-2-ethyl-1-methoxybenzene** a distinct solubility profile.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BrO	[1]
Molecular Weight	215.09 g/mol	[1]
Melting Point	9 - 10 °C (48 - 50 °F)	
Boiling Point	223 °C (433 °F)	
Computed XLogP3	3.5	[1]
Appearance	Clear Liquid	[2]
Water Solubility	Immiscible	[2]

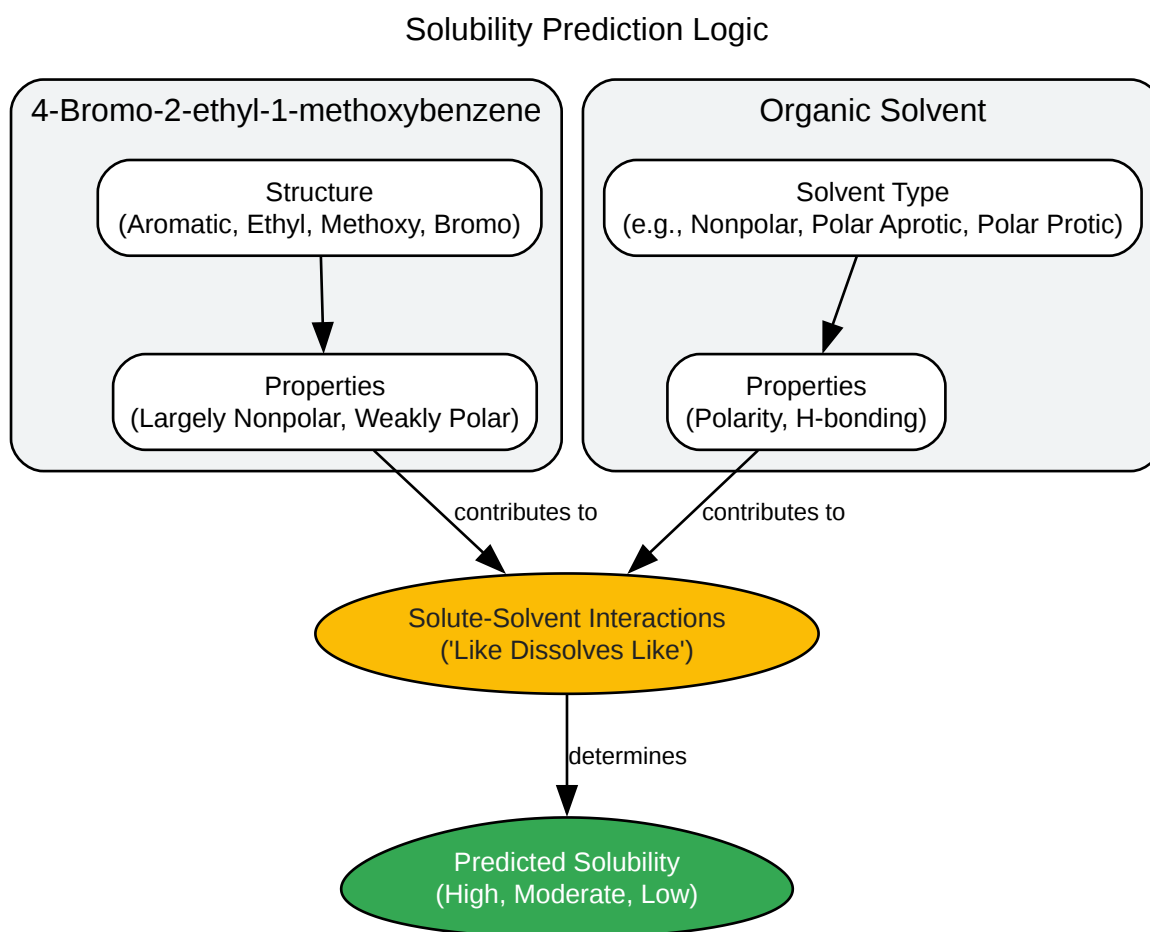
The high XLogP3 value indicates a significant hydrophobic character, predicting poor solubility in water and good solubility in nonpolar organic solvents.[1]

Predicted Solubility Profile in Organic Solvents

A fundamental principle in chemistry is that "like dissolves like." [3] This means that substances with similar polarities are more likely to be soluble in one another. Based on the structure of **4-Bromo-2-ethyl-1-methoxybenzene**, which has a large nonpolar aromatic and alkyl component and a weakly polar ether group, its solubility in various organic solvents can be predicted.

Solvent Category	Solvent Example	Predicted Solubility	Rationale
Nonpolar	Hexane, Toluene, Diethyl Ether	High	The nonpolar aromatic ring and ethyl group of the solute will have strong van der Waals interactions with nonpolar solvents.
Polar Aprotic	Acetone, Ethyl Acetate, Dichloromethane (DCM)	Moderate to High	These solvents have dipole moments that can interact with the polar ether group of the solute, while their organic nature allows for interaction with the nonpolar parts of the molecule.
Polar Protic	Ethanol, Methanol	Moderate	The ability of these solvents to hydrogen bond will not be fully utilized with the solute, which is a hydrogen bond acceptor but not a donor. However, the alkyl part of the alcohols can interact with the nonpolar regions of the solute.
Highly Polar	Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF)	Moderate to High	These are strong polar aprotic solvents that are good at solvating a wide range of organic molecules.

This predicted profile serves as a starting point for solvent selection in experimental work.



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Caption: Logical relationship for predicting solubility.

Experimental Determination of Solubility: A Step-by-Step Protocol

To obtain precise quantitative data, an experimental determination of solubility is necessary. The isothermal shake-flask method is a reliable and widely used technique.

Objective: To determine the saturation solubility of **4-Bromo-2-ethyl-1-methoxybenzene** in a selected organic solvent at a specific temperature.

Materials:

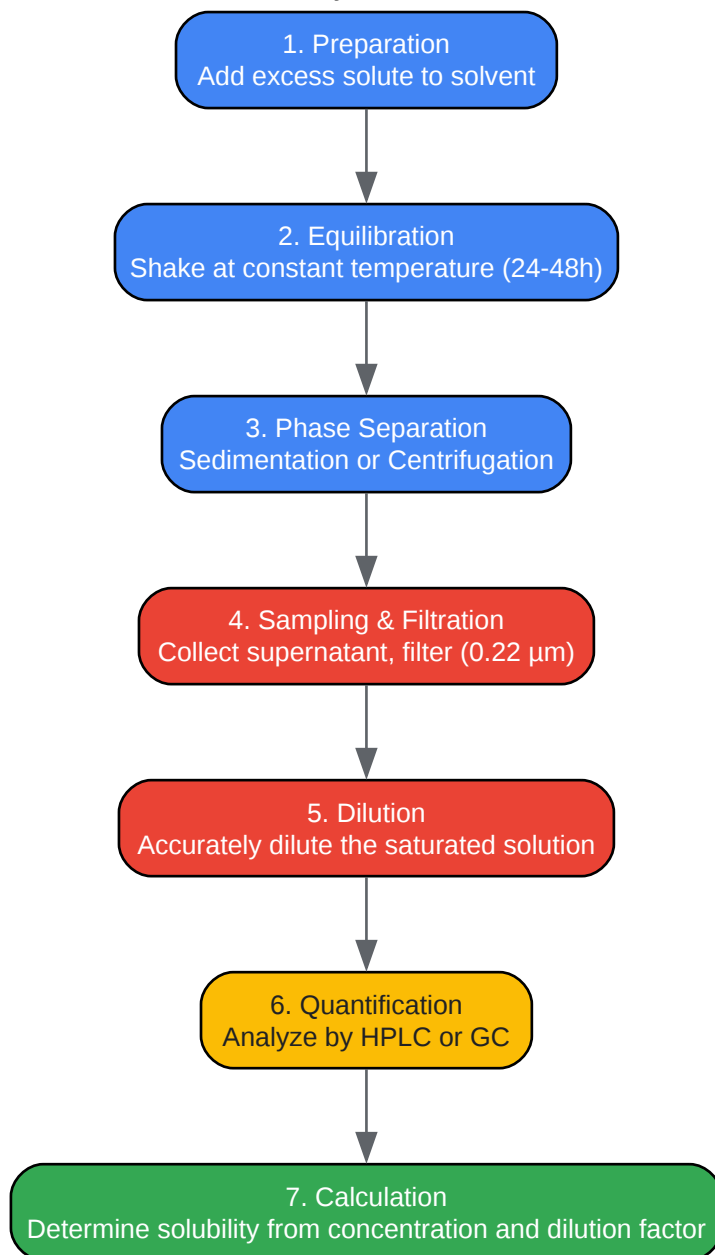
- **4-Bromo-2-ethyl-1-methoxybenzene** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Temperature-controlled shaker bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (PTFE, 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system

Protocol:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **4-Bromo-2-ethyl-1-methoxybenzene** to a known volume of the chosen solvent in a sealed vial. The presence of undissolved solid is crucial.
- Equilibration:
 - Place the vial in a temperature-controlled shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation:
 - After equilibration, allow the vial to stand in the shaker bath without agitation for at least 2 hours to allow the excess solid to sediment.
 - Alternatively, centrifuge the vial at a controlled temperature to facilitate the separation of the solid and liquid phases.

- Sample Collection and Dilution:
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the collected supernatant through a syringe filter to remove any remaining solid particles.
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration within the calibration range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a pre-validated HPLC or GC method to determine the concentration of **4-Bromo-2-ethyl-1-methoxybenzene**.
 - Prepare a calibration curve using standard solutions of known concentrations to ensure accurate quantification.
- Calculation:
 - Calculate the solubility by multiplying the measured concentration of the diluted sample by the dilution factor. The result is typically expressed in mg/mL or mol/L.

Shake-Flask Solubility Determination Workflow



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Caption: Experimental workflow for solubility determination.

Conclusion

While specific quantitative solubility data for **4-Bromo-2-ethyl-1-methoxybenzene** in a wide array of organic solvents is not readily available in published literature, a strong predictive understanding can be derived from its physicochemical properties. It is anticipated to be highly

soluble in nonpolar and moderately soluble in polar organic solvents, while being immiscible in water. For applications requiring precise solubility values, the detailed experimental protocol provided in this guide offers a robust methodology. This technical guide serves as a valuable resource for scientists and researchers, enabling informed decisions in experimental design and process development involving **4-Bromo-2-ethyl-1-methoxybenzene**.

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